Technical Guide: Quinoline-3-Carbohydrazide Chemical Properties & Applications[1]

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Compound of Interest

Compound Name:	*Quinoline-3-carbohydrazide*
CAS No.:	*59282-61-0*
Cat. No.:	*B3054276*

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Executive Summary

Quinoline-3-carbohydrazide represents a privileged scaffold in medicinal chemistry, serving as a critical intermediate for the synthesis of bioactive heterocycles including 1,3,4-oxadiazoles, 1,2,4-triazoles, and hydrazones.[1][2] Unlike its 2- and 4-substituted isomers, the 3-substituted quinoline moiety offers unique electronic distribution and steric properties that enhance binding affinity in enzyme pockets, particularly for targets like Enoyl-ACP reductase (antitubercular) and various tyrosine kinases (anticancer).[1]

This guide provides a rigorous analysis of the physicochemical properties, synthetic architecture, and reactivity profile of **quinoline-3-carbohydrazide**, designed to support researchers in optimizing lead optimization campaigns.[1]

Structural Architecture & Physicochemical Profile[1][2][3][4]

The **quinoline-3-carbohydrazide** molecule consists of a bicyclic quinoline ring fused with a carbohydrazide functional group (

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) at the C3 position.[1] The hydrazide tail acts as a bidentate ligand and a versatile nucleophile.

Key Physicochemical Data

The following data represents the standard profile for the parent compound (unsubstituted at the benzene ring).

Property	Value / Characteristic	Application Note
Molecular Formula		Base scaffold calculation.[1]
Molecular Weight	187.20 g/mol	Fragment-based drug design (FBDD) compliant.[1]
Appearance	White to off-white crystalline powder	Discoloration indicates oxidation of the hydrazide tail.[1]
Melting Point	184 – 186 °C	Sharp MP indicates high purity; broad range suggests unreacted ester.
Solubility	DMSO, DMF (High); Hot Ethanol (Moderate); Water (Low/Insoluble)	Use DMSO-d6 for NMR characterization.[1]
pKa (Calculated)	~3.2 (Quinoline N), ~12.5 (Hydrazide NH)	Quinoline nitrogen protonates in acidic media; Hydrazide NH is weakly acidic.[1]

Spectral Signature (Characterization)

Validation of the structure requires confirming the presence of the hydrazide moiety and the integrity of the quinoline ring.

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - 9.3 – 10.0 ppm (s, 1H): Amide -NH- proton (Exchangeable with D_2O).[1]
  - 8.9 – 9.2 ppm (s, 1H): C2-H of Quinoline (Deshielded by adjacent N and C=O).[1]

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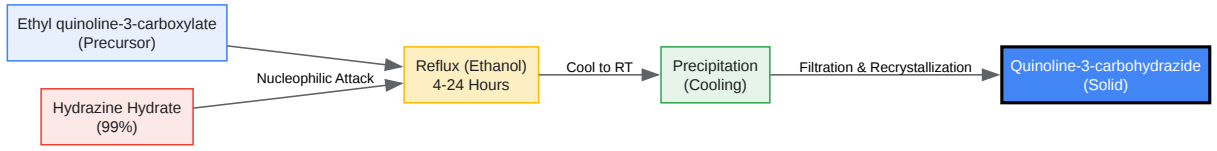
- 8.7 – 8.9 ppm (s, 1H): C4-H of Quinoline.[1]
- 4.5 – 5.0 ppm (br s, 2H): Terminal -NH_2 protons (Diagnostic peak; disappearance confirms derivatization).[1]

- FT-IR (KBr):
  - 3100 – 3350 cm^{-1}: Doublet/Broad band (NH/NH_2 stretching).[1]
  - 1645 – 1680 cm^{-1}: Strong C=O stretching (Amide I band).[1]

Synthetic Pathways[1][2][4][5][6][7]

The most robust route to **quinoline-3-carbohydrazide** is the hydrazinolysis of ethyl quinoline-3-carboxylate.[1] This method is preferred over direct coupling of the acid due to milder conditions and cleaner workup.

Synthesis Workflow Diagram



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Figure 1: Standard synthetic workflow via hydrazinolysis of the ester precursor.

Chemical Reactivity & Derivatization[8]

The utility of **quinoline-3-carbohydrazide** lies in the reactivity of the

group.[1] It serves as a "chemical handle" for divergent synthesis.

Key Reaction Pathways[2]

- Schiff Base Formation (Hydrazones): Reaction with aromatic aldehydes yields hydrazones (

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).[1] These are crucial for anticancer activity due to their ability to chelate iron and inhibit ribonucleotide reductase.

- Cyclization to 1,3,4-Oxadiazoles: Treatment with cyclizing agents (

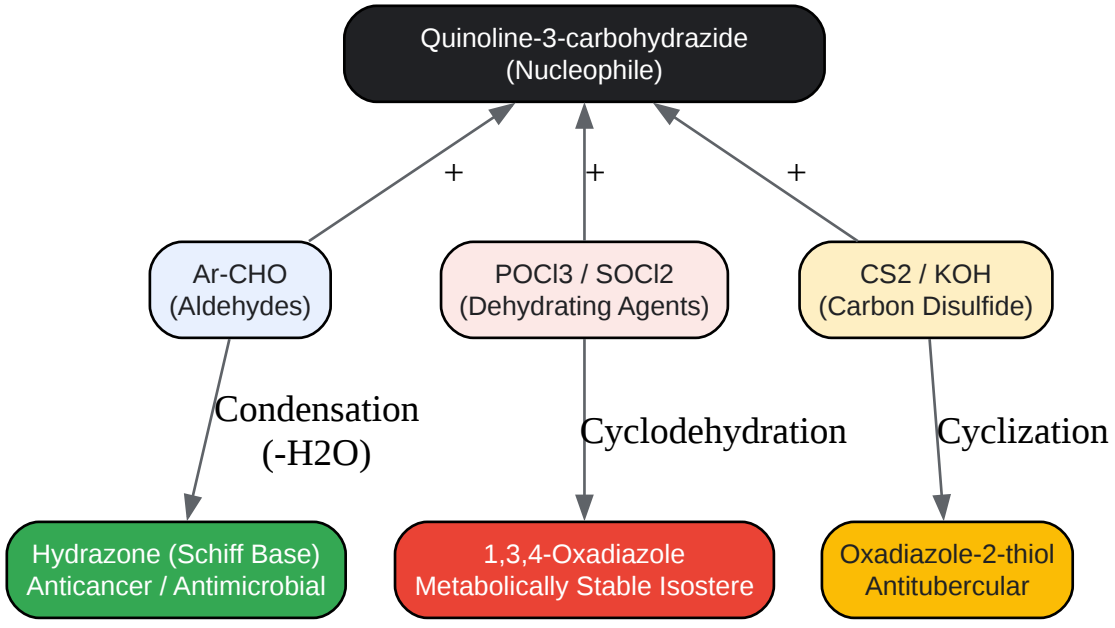
  ,

  , or

) converts the hydrazide into a 5-membered oxadiazole ring.[1] This modification improves metabolic stability and lipophilicity.

- Metal Complexation: The carbonyl oxygen and azomethine nitrogen (after Schiff base formation) can chelate transition metals (Cu, Ni, Co), often enhancing biological potency by orders of magnitude.

Reactivity Logic Diagram



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Figure 2: Divergent synthesis pathways from the parent hydrazide scaffold.[1]

Biological Applications (SAR Insights)

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The **quinoline-3-carbohydrazide** scaffold is not merely a linker; it actively participates in target binding.[1]

- Antitubercular Activity: Derivatives (especially 1,3,4-oxadiazoles) have shown potent inhibition of Mycobacterium tuberculosis H37Rv.[1] The mechanism often involves inhibition of Enoyl-ACP reductase (InhA).[1] The N-N linkage allows for hydrogen bonding within the active site.
- Anticancer Activity: Hydrazone derivatives (e.g., derived from 2-nitrobenzaldehyde) exhibit cytotoxicity against MCF-7 (breast) and HepG2 (liver) cell lines.[1] The planar quinoline ring intercalates DNA, while the hydrazone moiety chelates metal ions necessary for cell proliferation.
- Antimicrobial: The presence of electron-withdrawing groups (Cl, NO2) on the phenyl ring of the hydrazone derivative significantly enhances antibacterial activity against Gram-positive strains like S. aureus.[1]

Experimental Protocols

Protocol A: Synthesis of **Quinoline-3-carbohydrazide**

A self-validating protocol ensuring high purity.[1]

- Reagents: Ethyl quinoline-3-carboxylate (0.01 mol), Hydrazine hydrate (99%, 0.05 mol), Absolute Ethanol (30 mL).
- Procedure:
  - Dissolve the ester in absolute ethanol in a round-bottom flask.
  - Add hydrazine hydrate dropwise with stirring. Note: Hydrazine is toxic; use a fume hood.
  - Reflux the mixture at 80°C for 6–8 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 6:4).[1] The ester spot (

) should disappear, and a lower spot (

) should appear.

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- Critical Step: Allow the reaction to cool to room temperature, then refrigerate overnight. This maximizes precipitation.
- Filter the white solid under vacuum.
- Purification: Wash the cake with cold ethanol (2 x 10 mL) to remove excess hydrazine. Recrystallize from hot ethanol if the melting point is <180°C.

- Yield: Expect 85–92%.

Protocol B: Synthesis of Quinoline-3-hydrazone Derivative

Example: Condensation with 2-Nitrobenzaldehyde.

- Reagents: **Quinoline-3-carbohydrazide** (1 mmol), 2-Nitrobenzaldehyde (1 mmol), Ethanol (15 mL), Glacial Acetic Acid (3-5 drops).
- Procedure:
  - Dissolve the hydrazide in hot ethanol.
  - Add the aldehyde solution.
  - Add catalytic acetic acid (protonates the carbonyl oxygen, accelerating nucleophilic attack).
  - Reflux for 4–6 hours.
  - Cool and filter the precipitate.[3][4]
- Validation: The disappearance of the

  doublet in ^{1}H NMR (approx 4.5 ppm) and appearance of the azomethine proton (

) at 8.4–8.6 ppm confirms the product.

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